

Technical Comparative Guide: Mass Spectrometry Profiling of 4-Nitro-3-Methyl-5-Pyrazolone

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Compound of Interest

Compound Name: 5-methyl-4-nitro-2,3-dihydro-1H-pyrazol-3-one

CAS No.: 61885-21-0

Cat. No.: B1276955

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Executive Analysis: The "Nitro-Switch" Effect

The introduction of a nitro group (

) at the C4 position of the pyrazolone ring fundamentally alters the fragmentation landscape compared to the parent scaffold (3-methyl-5-pyrazolone).

In positive electrospray ionization (ESI+), the 4-nitro-3-methyl-5-pyrazolone (MW 143) exhibits a "fragile" behavior characterized by high-energy elimination channels that are absent in stable analogs like Edaravone.

- **Key Differentiator: The Ortho-Effect.** The proximity of the C3-Methyl group to the C4-Nitro group facilitates an intramolecular hydrogen transfer, leading to a characteristic loss of (17 Da), a pathway impossible in non-nitrated analogs.

- Ionization Preference: Due to the electron-withdrawing nitro group, this compound shows enhanced sensitivity in ESI Negative Mode () compared to standard pyrazolones, as the N1-proton becomes highly acidic (shift).

Mechanistic Fragmentation Pathways

To confidently identify this compound, you must track three specific dissociation channels.

Pathway A: The Ortho-Interaction (Diagnostic)

- Mechanism: The oxygen of the C4-nitro group abstracts a proton from the adjacent C3-methyl group.
- Result: Loss of a hydroxyl radical (, 17 Da).
- Observation: Transition from precursor 144 127.
- Significance: This peak distinguishes the 3-methyl-4-nitro isomer from isomers where the methyl and nitro groups are distant (e.g., N-methyl variants).

Pathway B: Nitro-Nitrite Rearrangement

- Mechanism: The nitro group isomerizes to a nitrite ester () under collision-induced dissociation (CID).
- Result: Loss of nitric oxide (, 30 Da).
- Observation:

144

114.

- Significance: Confirms the presence of an oxidizable nitrogen species.

Pathway C: Homolytic Cleavage (High Energy)

- Mechanism: Direct cleavage of the C-N bond.

- Result: Loss of the nitro group (

, 46 Da).

- Observation:

144

98.

- Significance: The resulting ion (

98) corresponds to the protonated 3-methyl-5-pyrazolone core, linking the impurity back to the parent scaffold.

Comparative Performance Data

The following table contrasts the target compound with its direct structural relatives to facilitate impurity profiling.

Feature	4-Nitro-3-methyl-5-pyrazolone	3-Methyl-5-pyrazolone (Precursor)	Edaravone (Drug API)
Formula			
MW	143.03	98.05	174.08
ESI(+) Parent	144.04	99.06	175.09
Base Peak (MS2)	98 (Loss of)	71 (Ring opening)	133 (Loss of / Ring break)
Diagnostic Loss	-17 Da () (Ortho-effect)	-28 Da ()	-42 Da (ketene)
ESI(-) Sensitivity	High (Acidic N-H)	Low/Moderate	Moderate

Validated Experimental Protocol

To replicate these fragmentation patterns, use the following self-validating LC-MS/MS workflow.

Phase 1: Sample Preparation

- Stock Solution: Dissolve 1 mg of 4-nitro-3-methyl-5-pyrazolone in 1 mL of DMSO (Solubility is poor in pure water/methanol).
- Working Solution: Dilute to 1 µg/mL in 50:50 Water:Acetonitrile + 0.1% Formic Acid.

Phase 2: LC-MS Parameters

- System: Triple Quadrupole (QqQ) or Q-TOF.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for ESI+).
- Mobile Phase B: Acetonitrile (Aprotic solvent to stabilize radical cations).

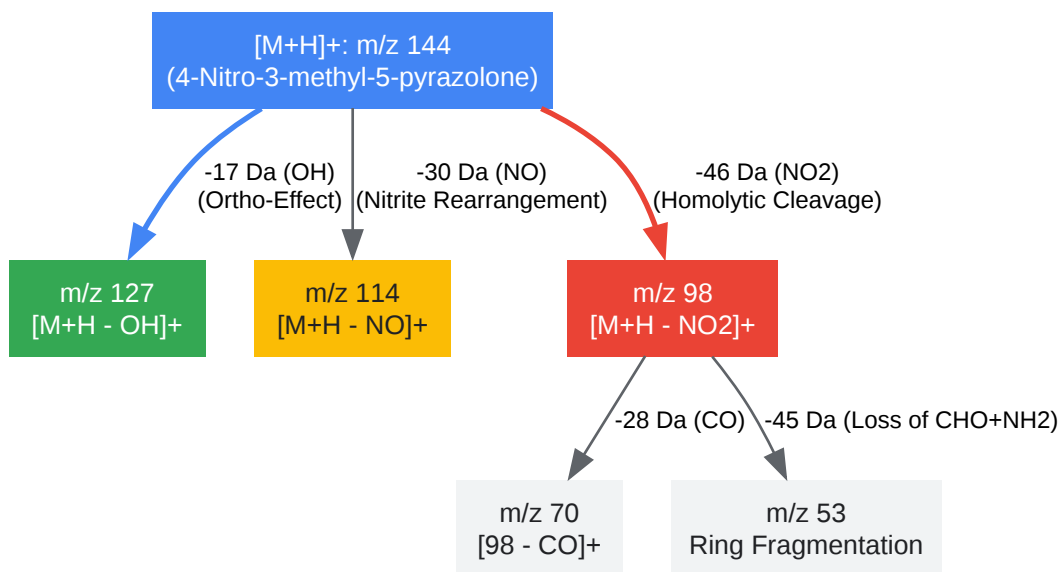
- Gradient: 5% B to 95% B over 5 minutes. Note: The nitro compound is more polar than Edaravone and will elute earlier.

Phase 3: Ion Source Settings (ESI+)

- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 100 V (Set high to observe in-source fragmentation for confirmation).
- Collision Energy (CE):
 - Step 1: 10 eV (Preserves Parent 144).
 - Step 2: 25 eV (Promotes 127 and 98 generation).

Visualization: Fragmentation Pathway

The following diagram illustrates the fragmentation tree for the protonated molecular ion



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Caption: Fragmentation tree of protonated 4-nitro-3-methyl-5-pyrazolone (m/z 144) showing the primary Ortho-Effect and Nitro-loss pathways.

References

- Kuhn, B. L., et al. (2018). Trends for Pyrazole Fragmentation Determined by Gas Chromatography Coupled with Mass Spectrometry. IntechOpen.[1] Available at: [\[Link\]](#)
 - Significance: Establishes the baseline fragmentation rules for nitro-substituted pyrazoles, specifically the competition between loss and ring cleavage.
- Salem, M. A. I., et al. (2014).[2] Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones. International Journal of Materials and Chemistry. Available at: [\[Link\]](#)
 - Significance: Provides comparative data on heterocycle ring stability and the energetics of side-chain elimin
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 70679, 3-Methyl-4-nitro-1H-pyrazol-5-ol. Available at: [\[Link\]](#)
 - Significance: Authoritative source for physicochemical properties and tautomeric data relevant to ioniz

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